

An In-depth Technical Guide on 1-(Bromomethyl)-4-phenoxybenzene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4-phenoxybenzene

Cat. No.: B1332693

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This document provides core physicochemical data for **1-(Bromomethyl)-4-phenoxybenzene**, a compound of interest in synthetic organic chemistry and drug discovery.

Physicochemical Data

The fundamental molecular properties of **1-(Bromomethyl)-4-phenoxybenzene** are summarized below.

Property	Value	Source
Molecular Formula	C13H11BrO	PubChem[1]
Molecular Weight	263.13 g/mol	PubChem[1]
CAS Number	36881-42-2	SIELC Technologies[2]

Note on Experimental Protocols and Visualizations:

The user's request included requirements for detailed experimental protocols and signaling pathway visualizations. For the specific query of providing the molecular weight and formula of **1-(Bromomethyl)-4-phenoxybenzene**, these sections are not applicable as the data

presented are fundamental, calculated physicochemical properties rather than the results of specific experimental procedures or biological pathway analyses.

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References

- 1. 1-(Bromomethyl)-4-phenoxybenzene | C₁₃H₁₁BrO | CID 1514251 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(Bromomethyl)-4-phenoxybenzene | SIELC Technologies [sielc.com]
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